

Essential Safety and Logistical Information for Handling ZD-7114

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Compound of Interest

Compound Name: ZD-7114

Cat. No.: B1201296

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For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **ZD-7114**, a potent and selective β 3-adrenergic agonist used in obesity and diabetes research.

[1] Given the absence of a specific Safety Data Sheet (SDS), this document outlines procedures based on general best practices for handling potent pharmacological compounds in a research setting. Adherence to these guidelines is essential for ensuring personnel safety and regulatory compliance.

Compound Information

Property	Data
Chemical Name	2-(4-(2-((2-hydroxy-3-phenoxypropyl)amino)ethoxy)phenoxy)-N-(2-methoxyethyl)acetamide hydrochloride
Synonyms	ZD 7114 hydrochloride, ICI-D7114
CAS Number	129689-28-7
Molecular Formula	C ₂₂ H ₃₁ ClN ₂ O ₆
Molecular Weight	454.95 g/mol
Primary Use	Research on obesity and diabetes as a selective β ₃ -adrenergic agonist. ^[1]
Hazard Classification	Shipped as a non-hazardous chemical, but should be handled with care as a potent compound.

Personal Protective Equipment (PPE)

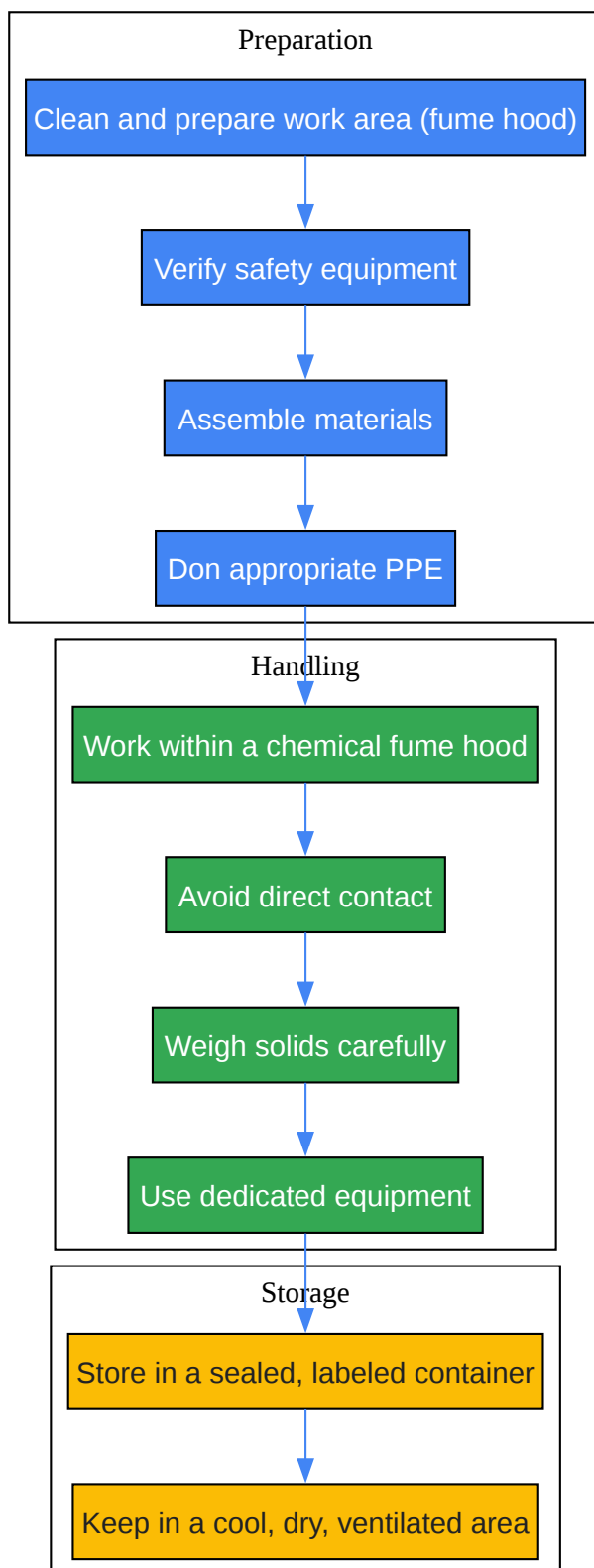
Due to the potent pharmacological nature of **ZD-7114**, a comprehensive approach to personal protection is mandatory to prevent accidental exposure. The following PPE should be utilized at all times when handling this compound.

PPE Category	Specification	Rationale
Eye & Face Protection	Chemical safety goggles meeting ANSI Z87.1 standards. A face shield should be worn over goggles when there is a risk of splashes or aerosol generation.	Protects the eyes and face from accidental splashes of solutions containing ZD-7114.
Hand Protection	Chemical-resistant gloves (e.g., nitrile) should be worn. Double-gloving is recommended, especially when handling concentrated solutions or the solid compound.	Prevents dermal absorption, which is a potential route of exposure for pharmacologically active compounds.
Skin & Body Protection	A laboratory coat, long pants, and closed-toe shoes are required. A disposable gown is recommended when handling larger quantities or during procedures with a high splash risk.	Protects the skin from contact with the chemical and prevents contamination of personal clothing.
Respiratory Protection	Generally not required when handling small quantities in a well-ventilated area or a chemical fume hood. A NIOSH-approved respirator may be necessary if dust or aerosols may be generated.	Minimizes the risk of inhalation, a primary route of exposure for potent compounds. A risk assessment should be conducted to determine if respiratory protection is necessary for a specific procedure.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **ZD-7114** is critical to minimize the risk of exposure. The following workflow should be followed:

- Preparation:
 - Ensure the work area, preferably a certified chemical fume hood, is clean and uncluttered.
 - Verify the accessibility and functionality of safety equipment, including an eyewash station and safety shower.
 - Assemble all necessary materials and equipment before beginning the procedure.
 - Don the appropriate personal protective equipment as detailed in the table above.
- Handling:
 - Conduct all manipulations of solid **ZD-7114** and concentrated solutions within a chemical fume hood to control potential airborne particles and vapors.
 - Avoid direct contact with the skin, eyes, and clothing.
 - When weighing the solid compound, use a balance with a draft shield or conduct the weighing in a fume hood.
 - Use dedicated, clearly labeled equipment for handling **ZD-7114** to prevent cross-contamination.
- Storage:
 - Store **ZD-7114** in a tightly sealed, clearly labeled container.
 - Keep the container in a cool, dry, and well-ventilated area, away from incompatible materials.



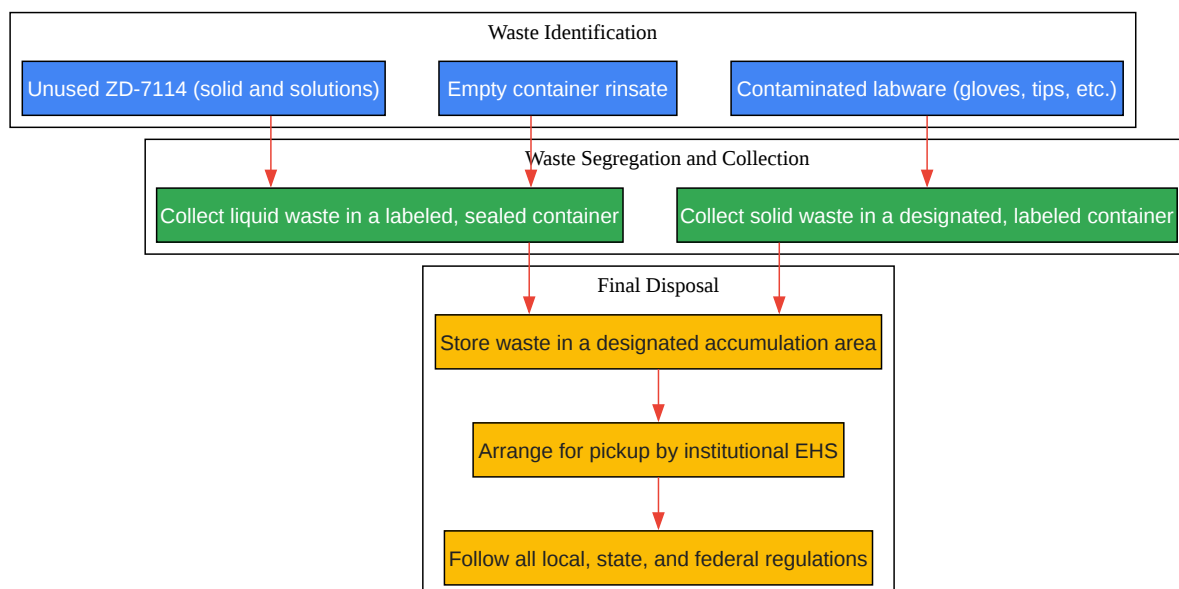
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Workflow for Safe Handling of **ZD-7114**.

Disposal Plan

Proper disposal of **ZD-7114** and associated contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance. As a pharmacologically active compound, it should be treated as chemical waste.

- Chemical Waste:
 - Dispose of unused solid **ZD-7114** and any solutions containing the compound in a designated hazardous waste container.
 - Do not pour **ZD-7114** solutions down the drain.
- Contaminated Materials:
 - Any materials that have come into direct contact with **ZD-7114**, such as pipette tips, gloves, and weighing paper, should be disposed of in a designated solid chemical waste container.
- Empty Containers:
 - Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected and disposed of as hazardous chemical waste.
 - After rinsing, the container label should be defaced before disposal as non-hazardous waste, in accordance with institutional policies.
- Regulatory Compliance:
 - All disposal activities must adhere to local, state, and federal regulations for chemical waste. Consult your institution's Environmental Health and Safety (EHS) department for specific guidance.



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Disposal Workflow for **ZD-7114** and Contaminated Materials.

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References

- 1. Appendix B - Disposal of Nonhazardous Laboratory Waste Down The Sanitary Sewer for Ithaca Campus | Environment, Health and Safety [ehs.cornell.edu]

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